

Compound of Interest

Compound Name: Valeric acid

Cat. No.: B057770

A deep dive into the mid-19th century discovery of **valeric acid**, this technical guide illuminates its origins in the medicinal plant *Valeriana officinalis* a

Discovery and Etymology: From Ancient Herb to Laboratory Bench

Valeric acid, systematically known as pentanoic acid, was first isolated in the mid-19th century from the roots of the valerian plant (*Valeriana officinal*

While the exact date and individual credited with the absolute first isolation can be difficult to pinpoint from singular sources, the work of German cher

Early Isolation and Characterization: Unveiling the Properties of a Novel Acid

The initial methods for extracting and characterizing **valeric acid** were rudimentary by modern standards but represented the cutting edge of chemica

Physicochemical Properties

Early researchers meticulously documented the physical and chemical properties of the newly discovered acid. These initial findings laid the groundw

Property
Appearance
Odor
Boiling Point
Solubility

Experimental Protocol: Isolation from *Valeriana officinalis* Root

The primary method for isolating **valeric acid** from its natural source involved steam distillation and subsequent purification. The following protocol is

Objective: To isolate **valeric acid** from the dried roots of *Valeriana officinalis*.

Materials:

- Dried and crushed valerian root
- Water
- Soda ash (sodium carbonate) or potash (potassium carbonate)
- Sulphuric acid
- Distillation apparatus (retort, condenser, receiving flask)
- Evaporating dish

Methodology:

- **Maceration and Distillation:** The crushed valerian root was macerated with water for several hours. This mixture was then transferred to a retort, and
- **Saponification:** The collected distillate was treated with a solution of soda ash or potash. This converted the acidic components, including **valeric acid**
- **Removal of Volatile Oils:** The solution was then evaporated to a smaller volume. This process removed the neutral volatile oils, which did not react
- **Liberation of Valeric Acid:** The concentrated solution of the valerate salt was allowed to cool. A slight excess of sulphuric acid was then carefully added
- **Separation and Purification:** The liberated **valeric acid**, being oily and less dense than the aqueous solution, would form a layer on top. This layer was

```
graph experimental_workflow_isolation {
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    node [shape=box, style=filled, fillcolor="#F1F3F4", fontcolor="#202124"];
    edge [color="#4285F4"];
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```
A [label="Crushed Valerian Root + Water"];
B [label="Steam Distillation"];
C [label="Aqueous Distillate\n(Valeric Acid + Volatile Oils)"];
D [label="Addition of Soda Ash"];
E [label="Saponification"];
F [label="Solution of Sodium Valerate"];
G [label="Evaporation"];
H [label="Removal of Volatile Oils"];
I [label="Concentrated Sodium Valerate"];
J [label="Acidification with Sulphuric Acid"];
K [label="Liberation of Valeric Acid"];
L [label="Separation and Fractional Distillation"];
M [label="Purified Valeric Acid"];
```

```
A -> B;
B -> C;
C -> D;
D -> E;
E -> F;
F -> G;
G -> H;
H -> I;
I -> J;
J -> K;
K -> L;
L -> M;
}
```

Caption: Logical relationship in the early synthesis of **valeric acid**.

Historical Significance and Future Directions

The discovery and early synthesis of **valeric acid** were significant achievements in the history of organic chemistry.

For contemporary researchers, this historical context provides a valuable perspective on the evolution of chemistry.

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References

- 1. Traite de chimie organique / par M. Charles Gerhardt. [complete in 4 volumes] by Gerhardt, Charles (1816-1856): (1853) First Edition. | MW Books
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